

A Technical Guide to tert-Amylbenzene: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: *tert*-Amylbenzene

Cat. No.: B1361367

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Amylbenzene**, a significant aromatic hydrocarbon in various industrial and research applications. This document details its fundamental molecular properties, established experimental protocols for its synthesis, and methods for its analysis, offering valuable insights for professionals in chemical research and drug development.

Core Molecular and Physical Properties

tert-Amylbenzene, also known as (1,1-dimethylpropyl)benzene or 2-methyl-2-phenylbutane, is a clear, flammable aromatic liquid.^[1] Its key quantitative data are summarized in the table below, providing a quick reference for laboratory and research settings.

Property	Value
Molecular Formula	C ₁₁ H ₁₆ [1][2][3]
Molecular Weight	148.25 g/mol [1][2]
CAS Number	2049-95-8[1][2]
Density	0.87 g/cm ³ [1]
Boiling Point	188-191 °C[4]
Refractive Index	1.4960[1]
Solubility	Insoluble in water; miscible with alcohol and ether.[1]

Experimental Protocols: Synthesis of tert-Amylbenzene

The primary method for synthesizing **tert-Amylbenzene** is through the Friedel-Crafts alkylation of benzene. This electrophilic aromatic substitution reaction typically involves the reaction of benzene with an alkylating agent such as tert-amyl alcohol or a related alkene in the presence of a Lewis acid catalyst.

Protocol 1: Friedel-Crafts Alkylation using tert-Amyl Alcohol with a Mixed-Lewis Acid Catalyst

This protocol is adapted from a patented production technique designed to improve yield and minimize isomer formation.

Objective: To synthesize **tert-Amylbenzene** via the Friedel-Crafts alkylation of benzene with tert-amyl alcohol.

Materials:

- Benzene
- tert-Amyl alcohol

- Aluminum chloride (AlCl_3)
- Ferric chloride (FeCl_3)
- Anhydrous calcium chloride
- Water
- Four-neck round-bottom flask
- Dropping funnel
- Condenser
- Mechanical stirrer
- Ice bath

Procedure:

- In a four-neck round-bottom flask equipped with a mechanical stirrer, dropping funnel, and condenser, add 6.53 mol of benzene, 0.15 mol of AlCl_3 , and 0.38 mol of FeCl_3 .[\[3\]](#)
- Cool the mixture to a temperature between 0-5 °C using an ice bath.[\[3\]](#)
- Slowly add 1 mol of tert-amyl alcohol to the mixture through the dropping funnel over a period of 1 hour, maintaining the temperature at 0-5 °C.[\[3\]](#)
- After the addition is complete, continue the reaction for an additional 6 hours at 0-5 °C.[\[3\]](#)
- Following the reaction period, quench the reaction by slowly adding water to hydrolyze the catalyst.
- Transfer the mixture to a separatory funnel and allow the layers to separate. Remove the aqueous layer.
- Wash the organic layer with water.
- Dry the organic layer using anhydrous calcium chloride.

- Finally, purify the **tert-Amylbenzene** by vacuum distillation to remove the unreacted benzene and any byproducts.[3]

Analytical Methodologies

Gas chromatography-mass spectrometry (GC-MS) is a standard and effective technique for the analysis and quantification of **tert-Amylbenzene**.

General GC-MS Protocol for Aromatic Compound Analysis

This protocol provides a general framework for the analysis of aromatic compounds like **tert-Amylbenzene**, which can be adapted from standardized methods for gasoline analysis.

Objective: To identify and quantify **tert-Amylbenzene** in a sample.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Capillary column suitable for aromatic hydrocarbon separation (e.g., a non-polar or medium-polarity column).

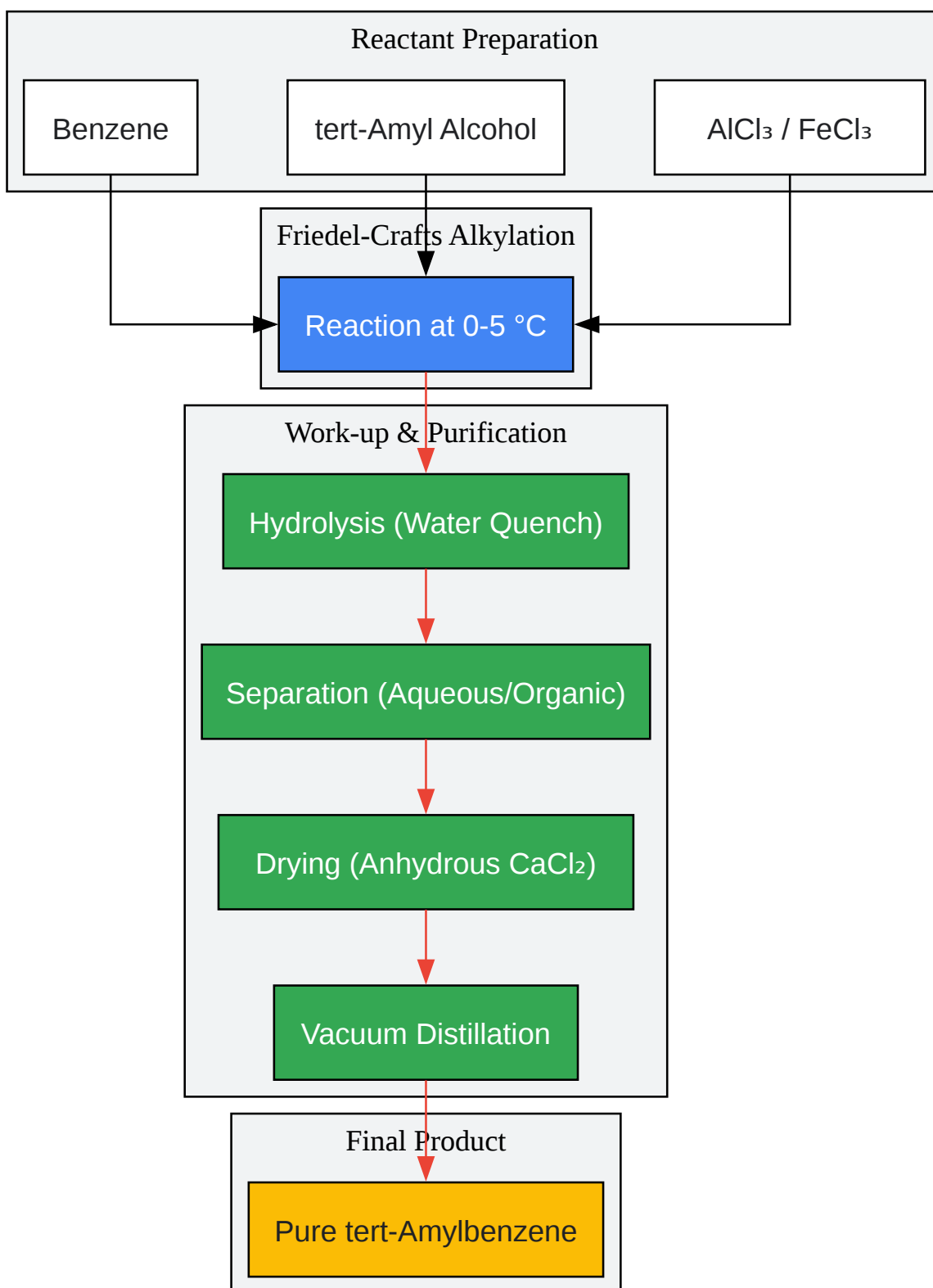
Procedure:

- Sample Preparation: Dilute the sample containing **tert-Amylbenzene** in a suitable volatile solvent (e.g., hexane or dichloromethane) to a concentration appropriate for GC-MS analysis.
- Instrument Setup:
 - Injection: Inject a small volume (typically 1 μ L) of the prepared sample into the GC.
 - Chromatographic Separation: Use a temperature program to separate the components of the sample. A typical program might start at a low temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 200 °C) to elute all compounds.

- Mass Spectrometry: Operate the mass spectrometer in full scan mode to acquire mass spectra of the eluting compounds.
- Data Analysis:
 - Identify **tert-Amylbenzene** by comparing its retention time and mass spectrum with that of a known standard.
 - Quantify the amount of **tert-Amylbenzene** by integrating the area of its chromatographic peak and comparing it to a calibration curve generated from standards of known concentrations.

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **tert-Amylbenzene** as described in the experimental protocol.



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Caption: Workflow for **tert-Amylbenzene** synthesis.

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